

Personal protective equipment for handling Phenyl-pyrrolidin-1-yl-acetic acid

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Compound of Interest

Compound Name: Phenyl-pyrrolidin-1-yl-acetic acid

Cat. No.: B029469

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Essential Safety and Handling Guide for Phenyl-pyrrolidin-1-yl-acetic Acid

Disclaimer: A specific Safety Data Sheet (SDS) for **Phenyl-pyrrolidin-1-yl-acetic acid** (CAS No. 100390-48-5) or its hydrochloride salt is not readily available in public domains. The following guidance is based on the safety profiles of structurally similar compounds, including Phenylacetic acid and pyrrolidine derivatives. Researchers, scientists, and drug development professionals should treat this information as a preliminary guide and obtain a substance-specific SDS from the supplier before commencing any handling, storage, or disposal activities. A thorough risk assessment should be conducted by qualified personnel for all specific laboratory procedures.

Immediate Safety and Logistical Information

This document provides essential procedural guidance for the safe handling of **Phenyl-pyrrolidin-1-yl-acetic acid**, focusing on personal protective equipment (PPE), emergency procedures, and disposal plans. The information is intended for use by trained professionals in a laboratory setting.

Hazard Assessment of Structurally Similar Compounds

Based on available data for related chemicals, **Phenyl-pyrrolidin-1-yl-acetic acid** should be handled as a substance that is potentially:

- Harmful if swallowed.
- A cause of serious eye irritation.[1][2]
- A cause of skin irritation.
- Harmful if inhaled.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical for the safe handling of this compound. The following table summarizes the recommended PPE based on the potential hazards.

Protection Type	Recommended Equipment	Specifications and Use Cases
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.[3] A face shield may be required for splash hazards.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron.	Select gloves based on the specific solvent being used and breakthrough time. Ensure full coverage of exposed skin.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If airborne dust or aerosols are generated, a NIOSH/MSHA-approved respirator is necessary.	Respirator type should be selected based on the potential for airborne concentration and exposure limits.
Hand Protection	Impervious gloves should be worn.	Inspect gloves for integrity before each use and replace them if compromised.

Emergency Procedures

Immediate and appropriate response to an exposure or spill is crucial.

Emergency Situation	Immediate Action	Follow-up and Medical Attention
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] [4]	Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. [1]	Seek medical attention if irritation develops or persists.
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration.	Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.	Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.	Ensure the spill area is well-ventilated.

Handling and Storage Plan

Proper handling and storage are essential to minimize risks.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke in handling areas.
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.
- Recommended storage temperature is between 2-8°C, sealed and dry.

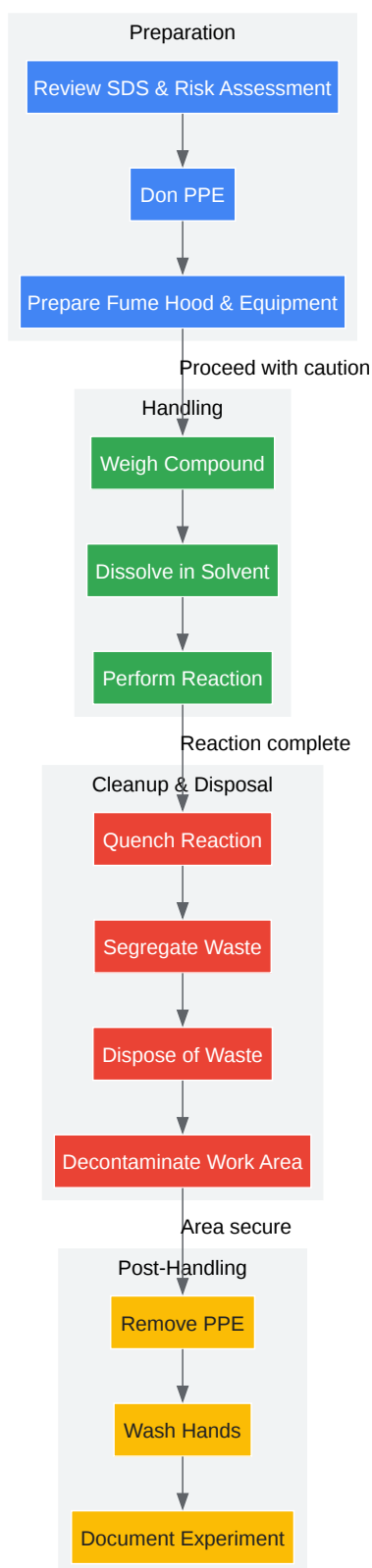
Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of the compound and any contaminated materials as hazardous waste. Do not allow it to enter drains or waterways.
- Contaminated PPE: Dispose of used gloves and other contaminated PPE as hazardous waste.

Experimental Workflow and Safety Checkpoints

The following diagram illustrates a typical experimental workflow with integrated safety checkpoints for handling **Phenyl-pyrrolidin-1-yl-acetic acid**.



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Caption: Experimental workflow with safety checkpoints for handling **Phenyl-pyrrolidin-1-yl-acetic acid**.

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